

Lu AA47070: Detailed Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lu AA47070

Cat. No.: B608669

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For researchers, scientists, and drug development professionals, this document provides comprehensive application notes and protocols for the use of **Lu AA47070**, a selective adenosine A₂A receptor antagonist prodrug.

Lu AA47070 is the phosphonooxymethylene prodrug of Lu AA41063, a potent and selective antagonist of the adenosine A₂A receptor. While it was initially investigated for the treatment of Parkinson's disease, it has become a valuable tool for in vitro and in vivo research into the roles of the adenosine A₂A receptor in various physiological and pathological processes.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₀ F ₂ N ₃ O ₆ PS	[1]
Molecular Weight	463.39 g/mol	[1]
CAS Number	913842-25-8	[1]
Appearance	Solid powder	
Purity	≥98%	

Solubility Data

The solubility of **Lu AA47070** is a critical factor for the design of in vitro and in vivo experiments. As a phosphonooxymethylene prodrug, **Lu AA47070** was designed to exhibit

increased aqueous solubility compared to its active metabolite, Lu AA41063.

Solvent	Solubility	Concentration (at MW 463.39)
DMSO (Dimethyl Sulfoxide)	Soluble to 100 mM	~46.34 mg/mL
Water	Data not available	Data not available
Ethanol	Data not available	Data not available
Methanol	Data not available	Data not available
PBS (Phosphate-Buffered Saline)	Data not available	Data not available

Note: While specific quantitative solubility data in aqueous buffers and common organic solvents other than DMSO are not readily available in the literature, its nature as a phosphate ester prodrug suggests enhanced solubility in aqueous solutions compared to the parent compound, Lu AA41063, which has very low aqueous solubility (1 µg/mL at pH 7.4). Researchers are advised to perform small-scale solubility tests in their specific experimental buffers.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Lu AA47070** in DMSO, which can be further diluted in aqueous buffers or cell culture media for experimental use.

Materials:

- **Lu AA47070** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer

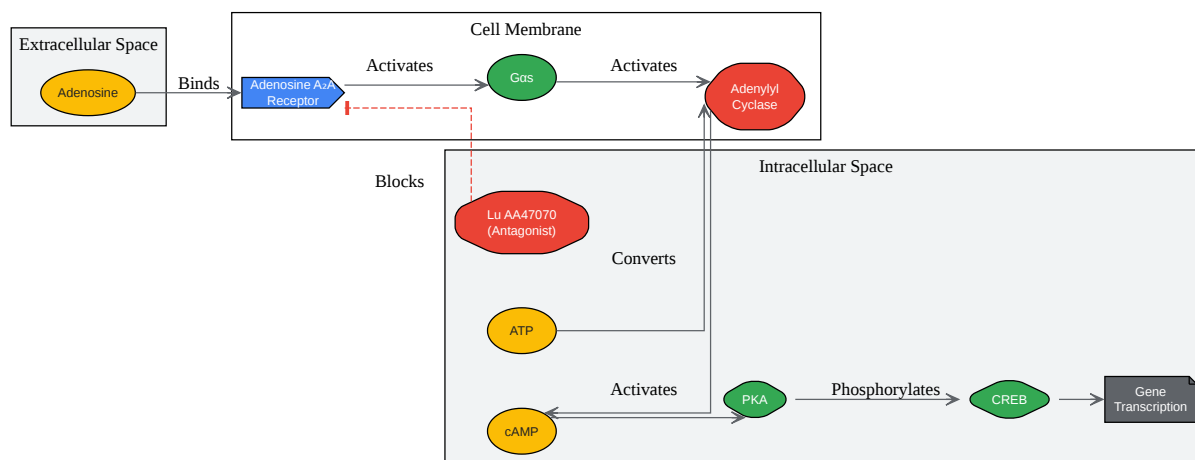
Procedure:

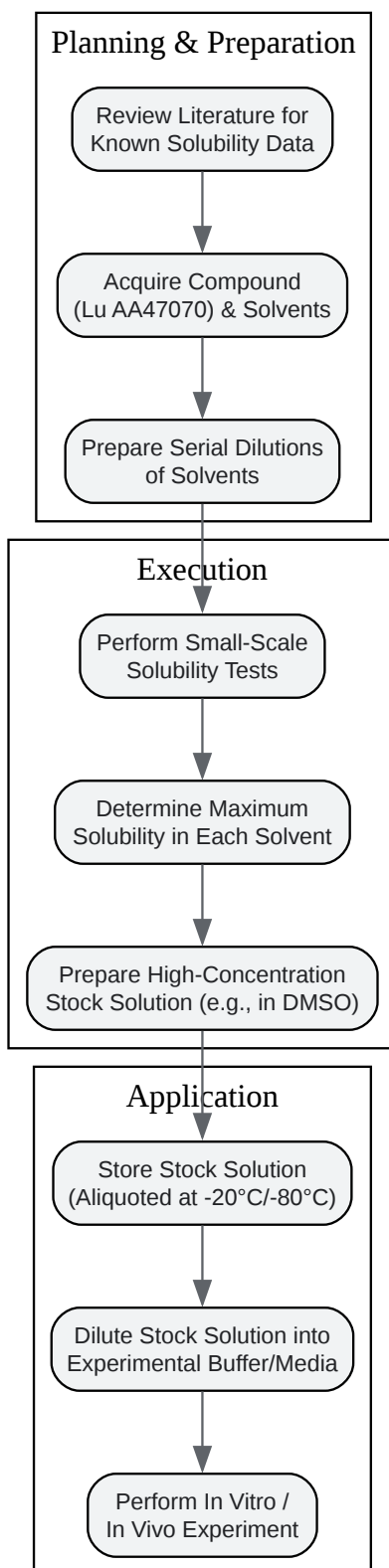
- **Weighing the Compound:** Carefully weigh out the desired amount of **Lu AA47070** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 46.34 mg of **Lu AA47070**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Lu AA47070** powder. For a 100 mM solution, if you weighed 46.34 mg, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but be cautious of potential degradation with excessive heat.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C or -80°C for long-term stability.

Note on Final DMSO Concentration: When diluting the DMSO stock solution into aqueous buffers or cell culture media for your experiments, ensure that the final concentration of DMSO is not detrimental to your cells or experimental system. It is recommended to keep the final DMSO concentration below 0.5% (v/v), and ideally below 0.1%. A vehicle control (media or buffer with the same final concentration of DMSO) should always be included in your experiments.

Adenosine A₂A Receptor Signaling Pathway

Lu AA47070 acts as an antagonist at the adenosine A₂A receptor, thereby blocking the downstream signaling cascade initiated by adenosine. The canonical signaling pathway of the adenosine A₂A receptor is depicted below.





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References

- 1. Lu AA47070 - Wikipedia [en.wikipedia.org]
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Phone: (601) 213-4426

Email: info@benchchem.com